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N²-Phenoxyacetylguanosine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: N2-Phenoxyacetylguanosine

Cat. No.: B15595483

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Abstract

This technical guide provides an in-depth overview of N²-Phenoxyacetylguanosine, a key building block in the chemical synthesis of ribonucleic acids (RNA) and a potential modulator of the innate immune system. This document details its chemical identity, physicochemical properties, and its primary applications in scientific research. Detailed experimental protocols for its synthesis and use in oligonucleotide synthesis are provided as representative examples. Furthermore, its potential interaction with Toll-like receptor 7 (TLR7) is explored, with a suggested experimental workflow for its investigation. This guide is intended for researchers, scientists, and professionals in the fields of drug development, molecular biology, and medicinal chemistry.

Introduction

N²-Phenoxyacetylguanosine is a modified nucleoside, specifically a derivative of guanosine. The key structural feature is the presence of a phenoxyacetyl group attached to the exocyclic amine (N²) of the guanine base. This modification serves a crucial role as a protecting group in the solid-phase synthesis of RNA, preventing unwanted side reactions during the assembly of the oligonucleotide chain. The phenoxyacetyl group is favored for its stability during the synthesis cycles and its facile removal under mild basic conditions, which preserves the integrity of the synthesized RNA molecule.

Beyond its role in nucleic acid chemistry, N²-Phenoxyacetylguanosine belongs to a class of guanosine analogs that have been identified as potential ligands for Toll-like receptor 7 (TLR7).



[1] TLR7 is an endosomal receptor that plays a critical role in the innate immune system by recognizing single-stranded RNA viruses. Activation of TLR7 triggers a signaling cascade that leads to the production of type I interferons and other pro-inflammatory cytokines, mounting an antiviral response.[1] The potential for N²-Phenoxyacetylguanosine to act as a TLR7 agonist opens avenues for its investigation in immunology and drug development for infectious diseases and oncology.

This guide aims to consolidate the available technical information on N²-Phenoxyacetylguanosine, providing a valuable resource for researchers utilizing this compound in their work.

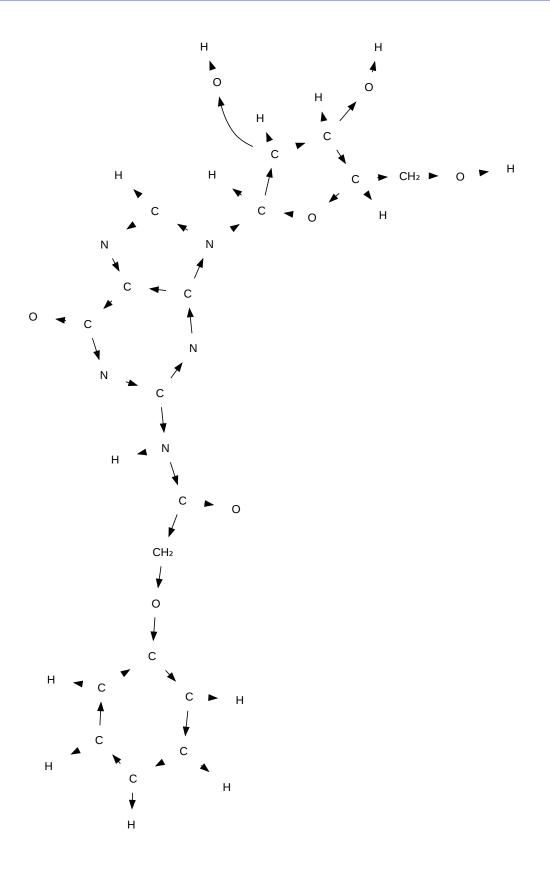
Chemical Identity and Molecular Structure

The fundamental identification and structural details of N²-Phenoxyacetylguanosine are summarized below.

Identifier	Value
Compound Name	N²-Phenoxyacetylguanosine
Synonyms	N-(2-Phenoxyacetyl)guanosine, N2-PAC-rG
CAS Number	119824-66-7
Molecular Formula	C18H19N5O7
Molecular Weight	417.37 g/mol
SMILES	C1=CC=C(C=C1)OCC(=O)NC2=NC3=C(C(=O) N2)N=CN3[C@H]4INVALID-LINK CO)O">C@@HO

Molecular Structure:











Synthesis of N²-Phenoxyacetylguanosine

Guanosine

Dissolve in anhydrous Pyridine

O°C to RT)

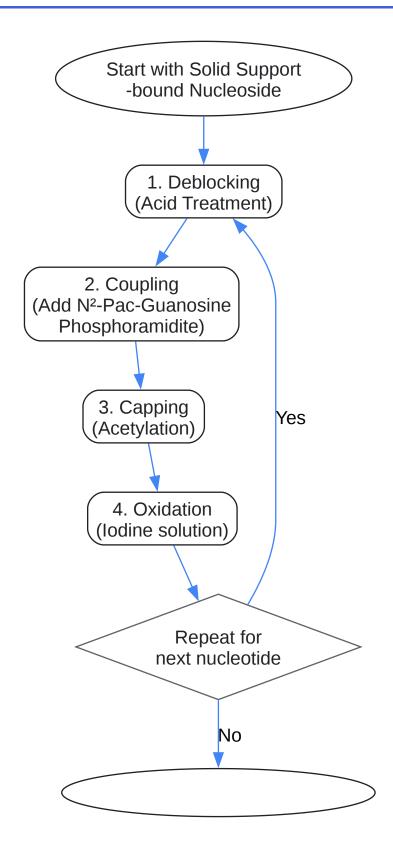
Sitr for 4-6h (Monitor by TLC)

Quench with Methanol

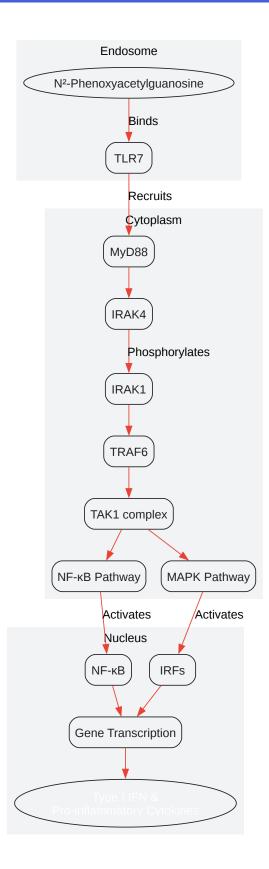
Solvent Removal

Silica Gel Chromatography

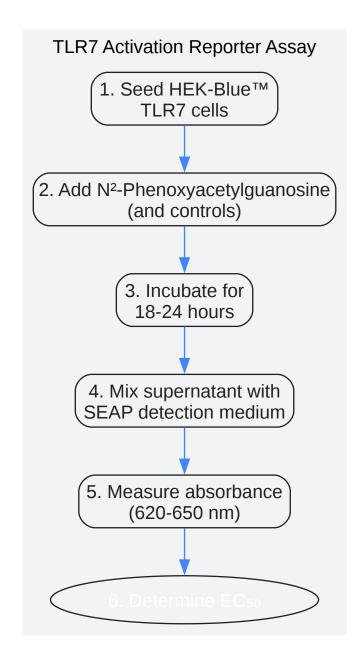












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References



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